

# Application Notes and Protocols: Trans-5-Decen-1-ol in Fragrance Formulation

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## Compound of Interest

Compound Name: *trans-5-Decen-1-ol*

Cat. No.: B107414

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## Introduction

**Trans-5-Decen-1-ol** is a linear unsaturated alcohol that possesses a unique and sought-after olfactory profile, making it a valuable ingredient in the fragrance industry.<sup>[1]</sup> Its scent is characterized as a complex blend of waxy, floral, and rosy notes.<sup>[1][2]</sup> This profile allows it to impart a natural, fresh, and subtly rich quality to a variety of fragrance compositions. Beyond its use in fine fragrances, it also finds application in a range of scented consumer products. This document provides detailed application notes and experimental protocols for the effective use of **trans-5-Decen-1-ol** in fragrance formulation, intended for a scientific audience.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **trans-5-Decen-1-ol** is essential for its effective application in fragrance formulations. These properties influence its volatility, solubility, and stability within a product matrix.

| Property          | Value                             | Source |
|-------------------|-----------------------------------|--------|
| Molecular Formula | C <sub>10</sub> H <sub>20</sub> O | [3]    |
| Molecular Weight  | 156.27 g/mol                      |        |
| Appearance        | Colorless to pale yellow liquid   | [2]    |
| Odor Profile      | Waxy, floral, rose                | [2]    |
| Boiling Point     | 113-118 °C at 11 mmHg             | [4]    |
| Vapor Pressure    | 0.0173 mmHg at 25 °C              |        |
| Flash Point       | 62 °C (143.6 °F) - closed cup     | [4]    |
| Refractive Index  | n <sub>20</sub> /D 1.452 (lit.)   | [4]    |
| Solubility        | Soluble in alcohol                | [2]    |

## Olfactory Profile and Application in Fragrance Formulation

The distinct waxy-floral character of **trans-5-Decen-1-ol** makes it a versatile ingredient for achieving specific olfactory effects.

### Olfactory Description

- Primary Notes: Waxy, fatty.
- Secondary Notes: Floral, rosy.[2]
- Nuances: Green, slightly citrusy.

The waxy aspect provides a diffusive and substantive quality, reminiscent of natural flower petals, while the floral and rosy notes contribute to its use in creating realistic and abstract floral accords.

### Applications in Fragrance Types

**Trans-5-Decen-1-ol** is particularly effective in, but not limited to, the following fragrance families:

- **Floral:** Enhances the naturalness and complexity of rose, lily of the valley, and other white floral compositions. It can be used to build a more authentic and less synthetic-smelling floral bouquet.
- **Green:** The subtle green nuances of **trans-5-Decen-1-ol** can complement and lift green and leafy accords, adding a dewy and fresh quality.
- **Fruity:** In combination with fruity notes, it can provide a balancing effect, preventing the composition from becoming overly sweet and adding a sophisticated, ripe fruit skin character.
- **Aldehydic:** Its waxy character can soften the sharpness of aldehydes, creating a smoother and more integrated aldehydic-floral fragrance.

## Blending Recommendations

**Trans-5-Decen-1-ol** blends well with a variety of fragrance raw materials. The following table provides some suggested combinations to achieve specific effects.

| Blending Material                        | Olfactory Effect  |
|--|---|
| Rose Ketones (e.g., Damascones, Ionones) | Creates a fuller, more natural, and multi-faceted rose accord. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>                                    |
| Hydroxycitronellal, Lilial, Lyrall       | Builds a classic lily of the valley (muguet) fragrance, with trans-5-Decen-1-ol adding a natural, dewy petal texture. <a href="#">[4]</a> <a href="#">[8]</a> |
| Leaf Alcohol (cis-3-Hexenol)             | Enhances the green, fresh top notes of a fragrance, creating a "just-cut-stem" effect.  |
| Citrus Oils (e.g., Bergamot, Lemon)      | Adds a waxy, peely complexity to the top notes, extending the initial freshness.  |
| Hedione (Methyl Dihydrojasmonate)        | Creates a diffusive and radiant floral heart, with the waxy note providing a naturalistic texture.  |
| Iso E Super                              | The combination can result in a modern, clean, and diffusive floral-woody composition.  |
| Benzyl Acetate                           | In jasmine accords, it can enhance the fruity and floral facets while adding a touch of natural waxiness. <a href="#">[4]</a>                                 |

Recommended Usage Levels: The concentration of **trans-5-Decen-1-ol** in a fragrance concentrate can vary significantly depending on the desired effect. A starting point for evaluation is typically between 0.1% and 2.0%.

## Experimental Protocols

### Protocol for Sensory Evaluation

This protocol outlines a method for the sensory evaluation of **trans-5-Decen-1-ol** by a trained panel to characterize its odor profile and intensity.

Objective: To systematically describe the olfactory characteristics of **trans-5-Decen-1-ol**.

Materials:

- **Trans-5-Decen-1-ol** (high purity, >97%)

- Odorless solvent (e.g., Diethyl Phthalate or Ethanol)
- Glass beakers and stirring rods
- Volumetric flasks
- Pipettes
- Standard fragrance blotters (smelling strips)
- A panel of at least 5 trained sensory assessors
- Odor-free evaluation booths

#### Procedure:

- **Sample Preparation:** Prepare a 10% solution of **trans-5-Decen-1-ol** in the chosen solvent. Further dilutions (e.g., 5% and 1%) should also be prepared to evaluate the odor at different intensities.
- **Blotter Preparation:** Dip the fragrance blotters into the solutions, ensuring they are saturated to a consistent level (approximately 1 cm). Allow the solvent to evaporate for a few seconds.
- **Evaluation:** Present the coded blotters to the panelists in the evaluation booths. Panelists should evaluate the odor at different time intervals (top note: immediately, middle note: after 15 minutes, base note: after 1 hour) and record their descriptions.
- **Data Collection:** Use a standardized questionnaire for panelists to rate the intensity of different odor descriptors (e.g., waxy, floral, rose, green, fatty) on a scale (e.g., 1 to 9, where 1 is not perceptible and 9 is extremely strong).
- **Data Analysis:** Analyze the data to create an odor profile and a spider web chart illustrating the perceived characteristics of **trans-5-Decen-1-ol**.

## Protocol for Stability Testing in a Cosmetic Base

This protocol describes a method to assess the stability of **trans-5-Decen-1-ol** in a simple cosmetic emulsion.

Objective: To evaluate the chemical and physical stability of **trans-5-Decen-1-ol** in a representative cosmetic formulation.

Materials:

- **Trans-5-Decen-1-ol**
- Simple oil-in-water (O/W) cream base (without fragrance)
- Glass jars with airtight lids
- Oven/incubator set to 40°C
- Refrigerator set to 4°C
- Control sample of the cream base
- Gas Chromatograph-Mass Spectrometer (GC-MS)

Procedure:

- Formulation: Incorporate **trans-5-Decen-1-ol** into the cream base at a concentration of 0.5% (w/w). Ensure thorough mixing for homogeneity.
- Storage Conditions:
  - Store one set of samples (formulation and control) at room temperature (approx. 25°C).
  - Store a second set under accelerated conditions at 40°C.
  - Store a third set under cold conditions at 4°C.
- Evaluation Intervals: Evaluate the samples at baseline (T=0) and then at regular intervals (e.g., 1 week, 4 weeks, 8 weeks, 12 weeks).
- Physical Stability Assessment:
  - Organoleptic Properties: Visually inspect for any changes in color, clarity, and signs of phase separation.

- Odor: Smell the samples to detect any changes in the fragrance profile, which might indicate degradation.
- pH Measurement: Measure the pH of the emulsion at each interval.
- Viscosity Measurement: Measure the viscosity to check for any changes in the emulsion's consistency.
- Chemical Stability Assessment (GC-MS Analysis):
  - At each interval, extract the fragrance from a sample of the cream using a suitable solvent (e.g., hexane).
  - Analyze the extract using GC-MS to quantify the concentration of **trans-5-Decen-1-ol**.
  - Compare the concentration to the baseline to determine the percentage of degradation.

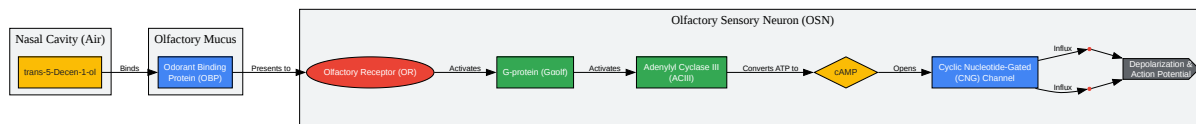
## Safety and Toxicology

While **trans-5-Decen-1-ol** is generally considered safe for use in fragrance applications, it is crucial to adhere to good laboratory practices and be aware of its potential toxicological profile.

- Dermal Irritation and Sensitization: Unsaturated alcohols can have a potential for skin sensitization, which may be influenced by oxidation products.<sup>[9][10]</sup> It is recommended to conduct a risk assessment for dermal sensitization, potentially using in vitro methods, before incorporation into cosmetic products intended for skin contact.<sup>[11][12]</sup>
- Handling Precautions: Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling the neat material.<sup>[4]</sup> Work in a well-ventilated area.

## Diagrams

### Generalized Olfactory Signal Transduction Pathway

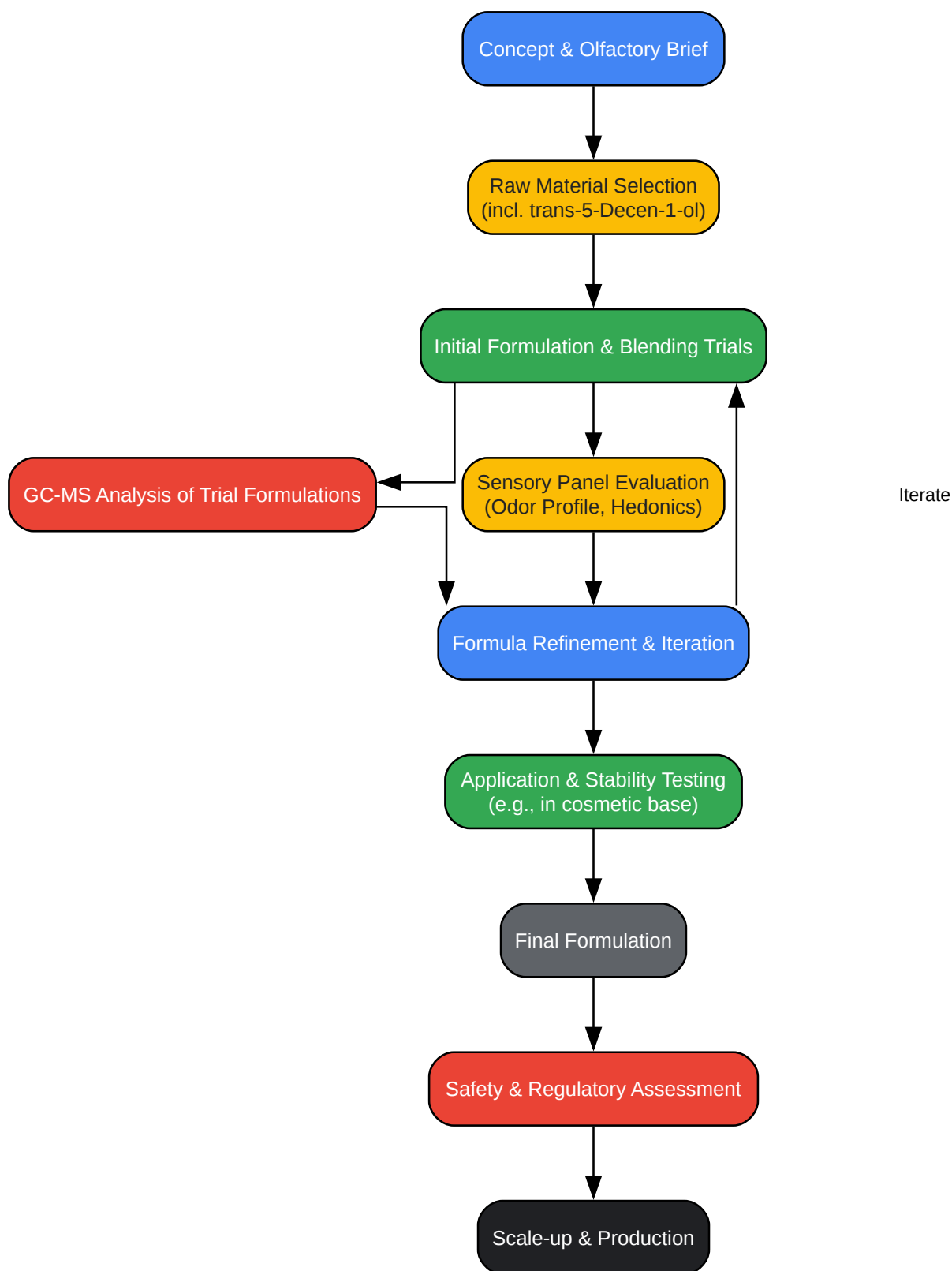


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Caption: Generalized olfactory signal transduction cascade initiated by an odorant molecule.

## Experimental Workflow for Fragrance Formulation and Evaluation

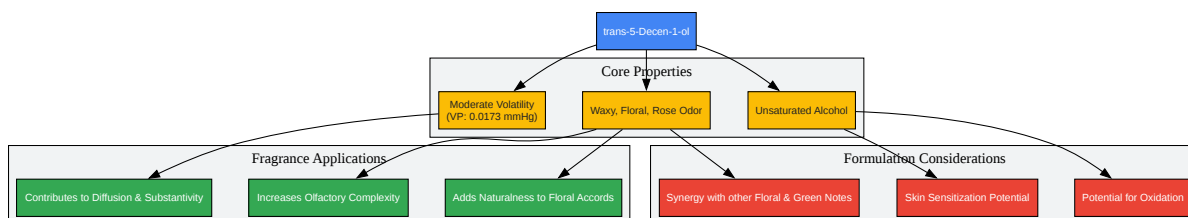




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Caption: A typical workflow for the development and evaluation of a fragrance formulation.

## Logical Relationships in the Application of **Trans-5-Decen-1-ol**



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Caption: Logical relationships between the properties and applications of **trans-5-Decen-1-ol**.

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